

An In-depth Technical Guide to the Physical Properties of Basketane Derivatives

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Compound of Interest

Compound Name: *Basketane*
CAS No.: *5603-27-0*
Cat. No.: *B15799688*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Basketane, with the systematic IUPAC name pentacyclo[4.4.0.0^{2,5}.0.3,8.0^{4,7}]decane, is a saturated polycyclic hydrocarbon with the molecular formula C₁₀H₁₂.^[1] Its unique basket-like cage structure is a source of significant interest in the field of organic chemistry.^[1] This rigid framework, composed of multiple fused cyclobutane and cyclohexane rings, results in considerable ring strain, estimated to exceed 100 kcal/mol.^[1] This inherent strain energy governs the distinct physical and chemical properties of **basketane** and its derivatives.

First synthesized in 1966, **basketane** has served as a foundational molecule for studying the effects of strain on chemical reactivity and stability.^[1] The exploration of **basketane** derivatives, molecules in which the **basketane** core is functionalized with various substituent groups, opens avenues for tuning these properties for specific applications. This technical guide provides a comprehensive overview of the known physical properties of **basketane** and its derivatives, details the experimental protocols for their determination, and illustrates key synthetic pathways.

Physical Properties of Basketane and its Derivatives

The physical properties of **basketane** derivatives are intrinsically linked to the strained cage structure of the parent molecule. The addition of functional groups can influence properties such as melting point, boiling point, solubility, and spectroscopic characteristics. However, the available quantitative data for a wide range of **basketane** derivatives is currently limited in the scientific literature. This section summarizes the known data for **basketane** and select derivatives.

Tabulated Physical Properties

The following tables present a summary of the available quantitative data for the physical properties of **basketane** and some of its derivatives.

Table 1: General Physical Properties

Compound	Molecular Formula	Molar Mass (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/cm ³)
Basketane	C ₁₀ H ₁₂	132.20	58 - 61[1]	~185 (estimated)[1]	1.30[1]
Basketene	C ₁₀ H ₁₀	130.19	Not Reported	Not Reported	Not Reported
Basketanone	C ₁₀ H ₁₀ O	146.18	Not Reported	Not Reported	Not Reported

Table 2: Solubility Data

Compound	Water	Organic Solvents
Basketane	Insoluble	Soluble[1]

Table 3: Spectroscopic Data (¹H-NMR and ¹³C-NMR)

Compound	¹ H-NMR (ppm)	¹³ C-NMR (ppm)
Basketane	Exhibits high symmetry with a limited number of signals, confirming the saturated hydrocarbon nature with no olefinic protons.[1]	Displays a limited number of distinct signals due to molecular symmetry, indicating unique carbon environments for bridgehead CH and CH ₂ groups.[1]

Experimental Protocols

The accurate determination of the physical properties of **basketane** derivatives relies on a suite of standard and specialized experimental techniques. The following protocols provide a detailed methodology for key experiments.

Melting Point Determination

The melting point of a crystalline solid is a crucial indicator of its purity.

- Apparatus: Capillary melting point apparatus.
- Procedure:
 - A small, finely powdered sample of the **basketane** derivative is packed into a thin-walled capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady rate (initially rapid, then slow, ~1-2 °C/min, near the expected melting point).
 - The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded as the melting point range. For a pure compound, this range is typically narrow (0.5-1 °C).

Boiling Point Determination

Due to the tendency of some strained cage compounds to sublime or decompose at elevated temperatures, boiling point determination requires careful execution.

- Apparatus: Microscale boiling point apparatus (Thiele tube or similar).
- Procedure:
 - A small amount of the liquid **basketane** derivative is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed in the test tube.
 - The apparatus is heated slowly and evenly.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - The heating is discontinued, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Solubility Determination

The solubility of **basketane** derivatives is determined by their polarity, which is influenced by the nature of the functional groups attached to the cage.

- Apparatus: Small test tubes, vortex mixer.
- Procedure:
 - A small, accurately weighed amount of the **basketane** derivative (e.g., 1-5 mg) is placed in a test tube.
 - A measured volume of the solvent (e.g., 1 mL of water, ethanol, acetone, hexane) is added.
 - The mixture is agitated vigorously using a vortex mixer for a set period (e.g., 1-2 minutes).
 - The mixture is allowed to stand and is visually inspected for the presence of undissolved solid.

- Solubility is typically reported qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., in mg/mL).

Spectroscopic Characterization

Spectroscopic methods are essential for elucidating the structure of **basketane** derivatives.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H -NMR and ^{13}C -NMR: A sample of the derivative is dissolved in a suitable deuterated solvent (e.g., CDCl_3 , C_6D_6). The spectra are recorded on an NMR spectrometer. The chemical shifts, coupling constants, and integration of the signals provide detailed information about the connectivity and chemical environment of the hydrogen and carbon atoms in the molecule.
- Infrared (IR) Spectroscopy:
 - A thin film of a liquid sample or a KBr pellet of a solid sample is prepared. The IR spectrum is recorded. The presence of characteristic absorption bands can confirm the presence of specific functional groups (e.g., $\text{C}=\text{O}$, $\text{O}-\text{H}$, $\text{N}-\text{H}$).
- Mass Spectrometry (MS):
 - A small amount of the sample is introduced into the mass spectrometer. The resulting mass spectrum shows the mass-to-charge ratio of the molecular ion and fragment ions, which helps to determine the molecular weight and provides clues about the structure of the molecule.

X-ray Crystallography

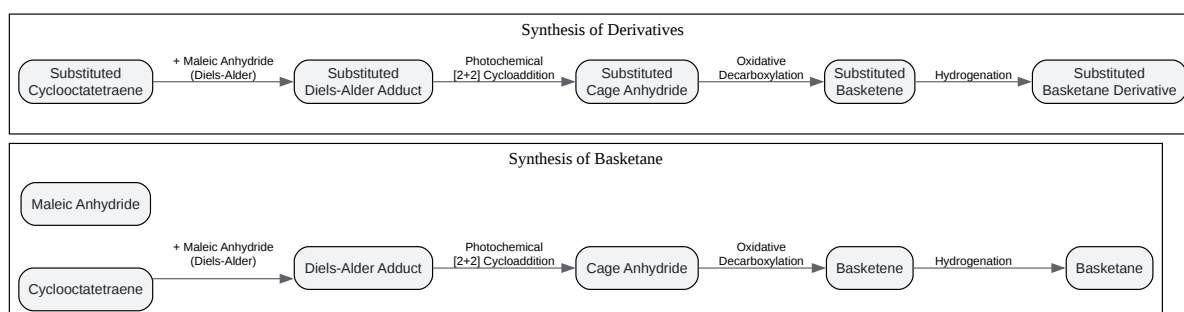
For crystalline **basketane** derivatives, single-crystal X-ray diffraction provides the most definitive structural information.

- Procedure:
 - A suitable single crystal of the **basketane** derivative is grown.
 - The crystal is mounted on a goniometer in an X-ray diffractometer.

- The crystal is irradiated with a monochromatic X-ray beam, and the diffraction pattern is collected.
- The diffraction data are processed to determine the unit cell dimensions and the arrangement of atoms within the crystal lattice, providing precise bond lengths and angles.

Synthetic Pathways

The synthesis of **basketane** and its derivatives is a multi-step process, often involving photochemical reactions to construct the complex cage structure. The following diagram illustrates a common synthetic route to **basketane**, which can be adapted to produce various derivatives by using substituted starting materials.



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Synthetic pathways to **basketane** and its derivatives.

Biological Activity

To date, there is a notable scarcity of published research on the biological activities of **basketane** derivatives. While other polycyclic cage compounds, such as adamantane

derivatives, have found applications as antiviral and neuroprotective agents, the therapeutic potential of the **basketane** scaffold remains largely unexplored. The high lipophilicity and rigid structure of the **basketane** core could potentially lead to interactions with biological targets, but this has yet to be systematically investigated. The lack of data on biological activity, including interactions with signaling pathways, represents a significant gap in the current understanding of these compounds and presents a promising area for future research in drug discovery and development.

Conclusion

This technical guide has summarized the currently available information on the physical properties of **basketane** and its derivatives. While the parent compound has been well-characterized, there is a clear need for more extensive research into the physical properties of a wider range of functionalized **basketanes**. The provided experimental protocols offer a foundation for such future investigations. The unique, strained structure of the **basketane** core continues to make it a fascinating subject for chemical synthesis and physical organic chemistry. The exploration of its derivatives' properties, including their potential biological activities, will undoubtedly uncover new scientific insights and may lead to novel applications.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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